

Preventing NDI-091143 degradation in experiments

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Compound of Interest

Compound Name: NDI-091143

Cat. No.: B609514

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This guide provides researchers, scientists, and drug development professionals with essential information for handling, storing, and using **NDI-091143** to prevent its degradation and ensure experimental integrity.

Frequently Asked Questions (FAQs)

Q1: How should I store **NDI-091143** upon receipt?

A: **NDI-091143** should be stored as a solid powder in a dry, dark place. For short-term storage (days to weeks), 0-4°C is acceptable, but for long-term storage (months to years), it is crucial to store it at -20°C.[1] The solid form is stable for at least four years when stored at -20°C.[2]

Q2: What is the recommended solvent for creating a stock solution?

A: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing **NDI-091143** stock solutions.[3][4] It is soluble in DMSO at concentrations up to 125 mg/mL.[5][6] For optimal results, use fresh, moisture-free DMSO, as absorbed moisture can reduce solubility.[4]

Q3: How should I prepare a stock solution?

A: To prepare a stock solution, dissolve the **NDI-091143** powder in fresh DMSO. If the compound does not dissolve readily, sonication and gentle warming (e.g., in a 37°C to 60°C

water bath) can be used to aid dissolution.[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Q4: How should I store the prepared stock solution to prevent degradation?

A: Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.[\[3\]](#)[\[4\]](#)[\[5\]](#)
For maximum stability, store these aliquots at -80°C, where they can be kept for up to one year.
[\[3\]](#)[\[4\]](#)[\[8\]](#) If storing at -20°C, the solution should be used within one to six months.[\[4\]](#)[\[5\]](#)[\[8\]](#)

Q5: I am conducting an in vivo experiment. How should I prepare the working solution?

A: Working solutions for in vivo experiments should be prepared fresh on the day of use.[\[8\]](#) A common method involves first preparing a concentrated stock solution in DMSO and then diluting it with a sequence of co-solvents. Always add and mix solvents one by one to ensure clarity.[\[3\]](#)[\[8\]](#)

Q6: I'm seeing precipitation in my working solution. What should I do?

A: Precipitation can occur during the preparation of aqueous working solutions. If this happens, gentle heating and/or sonication can help redissolve the compound.[\[8\]](#) Ensure that the final concentration of DMSO in cell-based assays does not negatively impact the cells (typically, this should be kept below 0.1%).[\[3\]](#)

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Inconsistent or weak experimental results	Compound degradation due to improper storage.	Verify that the powdered compound and stock solutions have been stored at the correct temperatures (-20°C for powder, -80°C for solutions) and within the recommended stability period. [1] [2] [3] [4] [8]
Degradation of working solution.	Always prepare working solutions for in vivo experiments freshly on the day of use. [8] Do not store diluted aqueous solutions.	
Difficulty dissolving the compound	Low-quality or hydrated solvent.	Use fresh, high-purity DMSO. Moisture-absorbing DMSO can significantly reduce solubility. [4]
Insufficient dissolution technique.	Employ sonication or gentle warming (37-60°C) to aid dissolution. [5] [7]	
Precipitation in the final formulation	Poor mixing of co-solvents.	When preparing in vivo formulations, add each solvent sequentially and ensure the solution is clear before adding the next component. [3] [8]

Data Summary Tables

Table 1: Storage and Stability of **NDI-091143**

Form	Storage Temperature	Stability Period
Powder (Solid)	-20°C	≥ 4 years[2]
0 - 4°C	Short term (days to weeks)[1]	
In Solvent (DMSO)	-80°C	1 year[3][4][8]
-20°C	1 to 6 months[4][5][8]	

Table 2: Solubility of **NDI-091143**

Solvent	Reported Solubility	Notes
DMSO	91 - 125 mg/mL[3][5][6]	Sonication and warming can improve solubility.[7]
DMF	Slightly soluble	N/A

Table 3: Example Formulations for In Vivo Experiments

Formulation Components (Volumetric Ratio)	Final Concentration	Reference
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	≥ 2.08 mg/mL	[7][8]
10% DMSO + 90% Corn Oil	≥ 2.08 mg/mL	[7][8]
10% DMSO + 90% (20% SBE-β-CD in Saline)	≥ 2.08 mg/mL	[7][8]

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Weighing: Accurately weigh the required amount of **NDI-091143** powder (Molecular Weight: 453.84 g/mol).

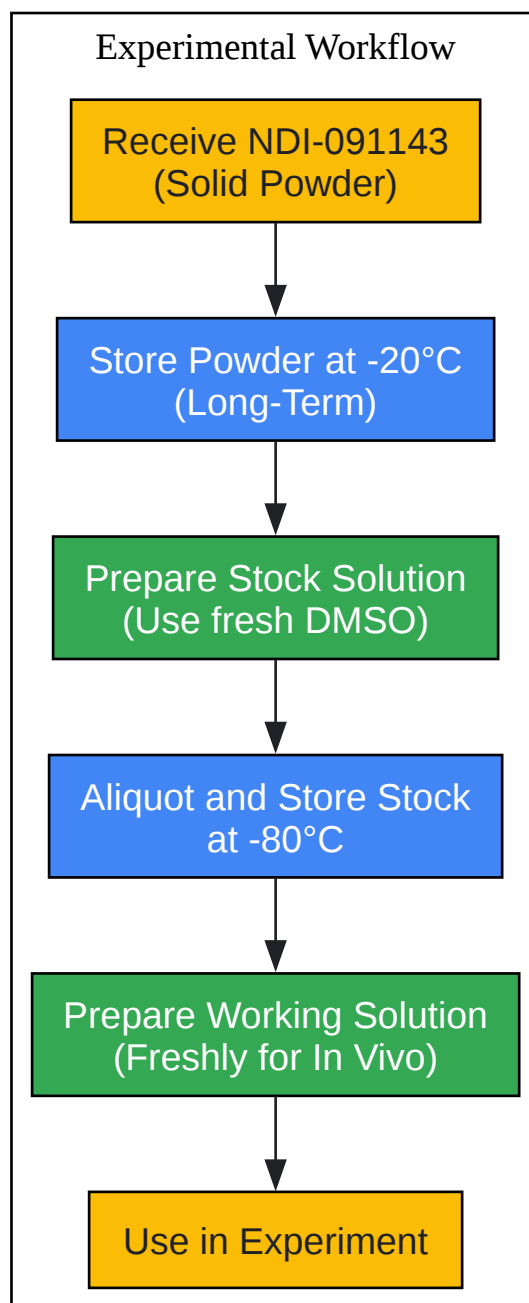
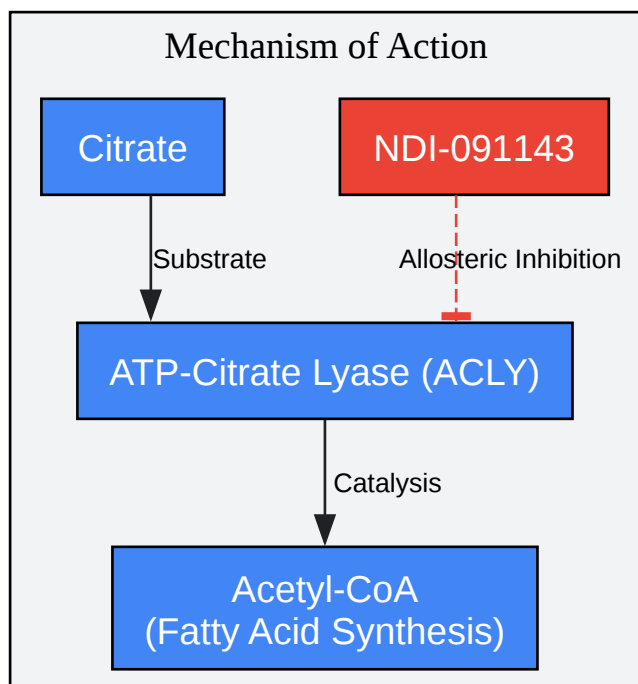
- **Dissolution:** Add the appropriate volume of fresh, high-purity DMSO to achieve a 10 mM concentration.
- **Mixing:** Vortex the solution thoroughly. If needed, place the vial in an ultrasonic bath or a water bath heated to 37°C to ensure complete dissolution.[\[5\]](#)
- **Storage:** Aliquot the clear stock solution into single-use, light-protected vials and store at -80°C for long-term stability.[\[3\]](#)[\[4\]](#)[\[8\]](#)

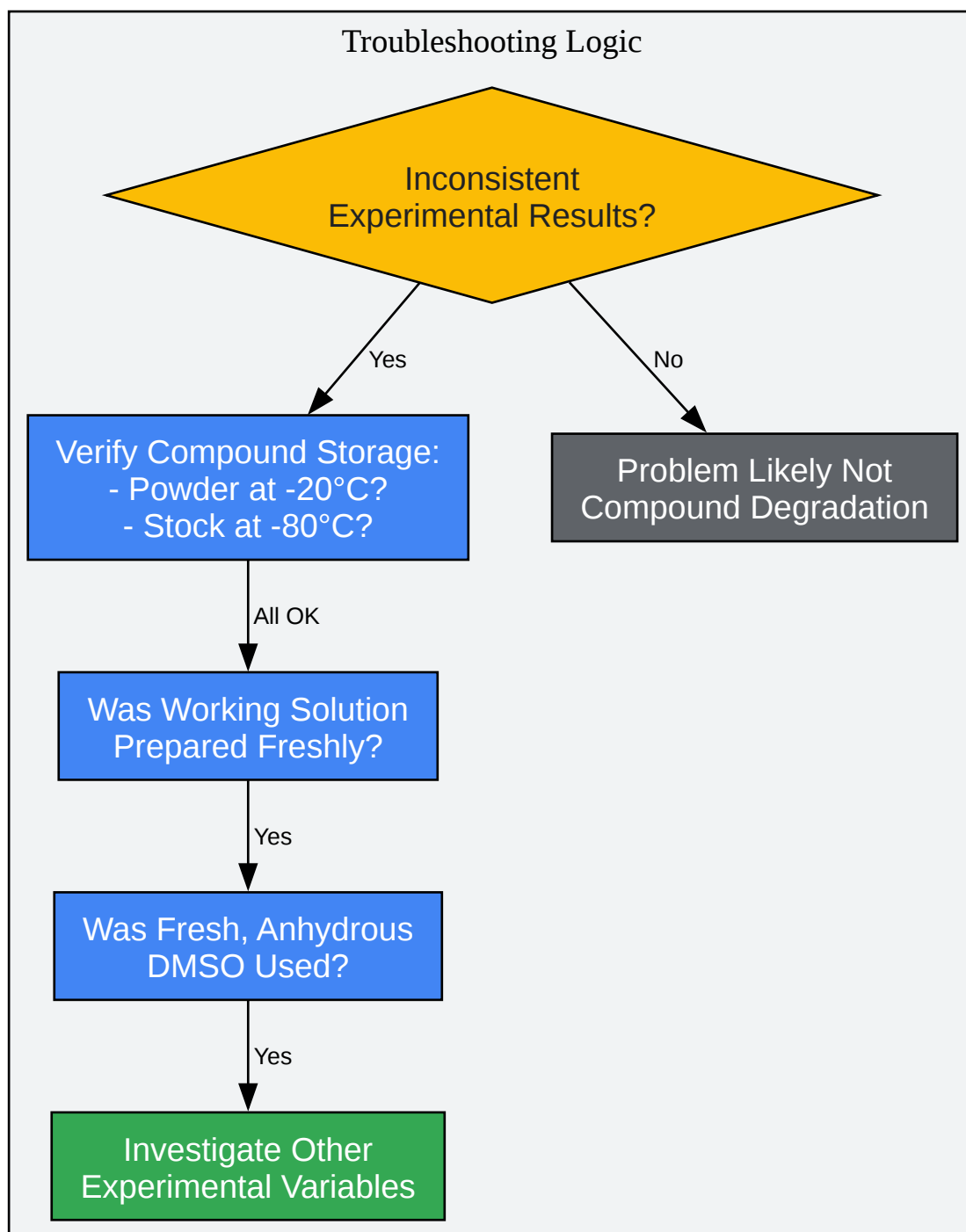
Protocol 2: Preparation of an In Vivo Working Solution (PEG300/Tween-80 Formulation)

This protocol should be performed freshly on the day of the experiment.[\[8\]](#)

- **Start with Stock:** Begin with a clarified stock solution of **NDI-091143** in DMSO (e.g., 20.8 mg/mL).[\[8\]](#)
- **Add PEG300:** To prepare 1 mL of working solution, add 100 µL of the DMSO stock solution to 400 µL of PEG300. Mix until the solution is clear.[\[8\]](#)
- **Add Tween-80:** Add 50 µL of Tween-80 to the mixture and mix again until clear.[\[8\]](#)
- **Add Saline:** Add 450 µL of saline to the mixture to reach the final volume of 1 mL. Mix thoroughly. The final solution is now ready for administration.[\[8\]](#)

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